

1-Bromo-2-chlorobutane: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: 1-Bromo-2-chlorobutane

Cat. No.: B025774

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Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) specifically for **1-bromo-2-chlorobutane** is not readily available in the public domain. The following information has been compiled from data on closely related chemical isomers, such as 1-bromo-4-chlorobutane and 1-bromobutane, and general knowledge of halogenated alkanes. This guide is intended for use by trained professionals in research and development and should be supplemented with institutional safety protocols and a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

1-Bromo-2-chlorobutane is a dihalogenated alkane. Its chemical structure, featuring both bromine and chlorine atoms on adjacent carbons, makes it a versatile building block in organic synthesis.^[1] The differential reactivity of the carbon-bromine and carbon-chlorine bonds allows for selective chemical transformations.^[1]

Table 1: Physical and Chemical Properties of **1-Bromo-2-chlorobutane**

Property	Value	Source
Molecular Formula	C4H8BrCl	[2][3]
Molecular Weight	171.46 g/mol	[2][3]
CAS Number	108200-18-6	[3]
IUPAC Name	1-bromo-2-chlorobutane	[3]
Computed XLogP3	2.5	[2]
Computed Hydrogen Bond Donor Count	0	[2]
Computed Hydrogen Bond Acceptor Count	0	[2]
Computed Rotatable Bond Count	2	[2]
Computed Exact Mass	169.94979 Da	[2]
Computed Monoisotopic Mass	169.94979 Da	[2]
Computed Topological Polar Surface Area	0 Å ²	[2]
Computed Heavy Atom Count	6	[2]

Hazard Identification and Classification

While specific GHS classification for **1-bromo-2-chlorobutane** is not available, based on data for similar compounds like 1-bromo-4-chlorobutane and 1-bromobutane, it should be treated as a hazardous substance. The following classifications are likely applicable.

Table 2: Postulated GHS Hazard Classification for **1-Bromo-2-chlorobutane**

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 2 or 3	H225: Highly flammable liquid and vapor or H226: Flammable liquid and vapor.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.
Hazardous to the Aquatic Environment, Chronic Hazard	Category 2	H411: Toxic to aquatic life with long-lasting effects.

Note: This classification is inferred from related compounds and should be used for preliminary risk assessment only.

Safe Handling and Storage

Prudent laboratory practices are essential when working with **1-bromo-2-chlorobutane**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.^[4]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of potential splashing, an apron or chemical-resistant suit may be necessary.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.^[5] If inhalation risk is high, a NIOSH-approved respirator with an organic vapor cartridge may be required.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mists.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][7]
- Use spark-proof tools and explosion-proof equipment.[4][6]
- Ground and bond containers when transferring material to prevent static discharge.[6]
- Handle empty containers with care as they may retain flammable and hazardous residues.[5]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep away from incompatible materials such as strong oxidizing agents.[4]
- Store in a flammable liquids storage cabinet.

Emergency Procedures

First-Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4][6] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[6] Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[5]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[7] Containers may explode when heated.[4][7] Hazardous combustion products include carbon oxides, hydrogen bromide, and hydrogen chloride.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[5] Remove all sources of ignition. [7] Ensure adequate ventilation. Wear appropriate PPE as described in Section 3.1.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8] Avoid release to the environment.[5]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.[4][7]

Toxicological Information

Specific toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **1-bromo-2-chlorobutane** are not readily available. The toxicological properties have not been fully investigated.[4][7] Based on related compounds, potential health effects may include:

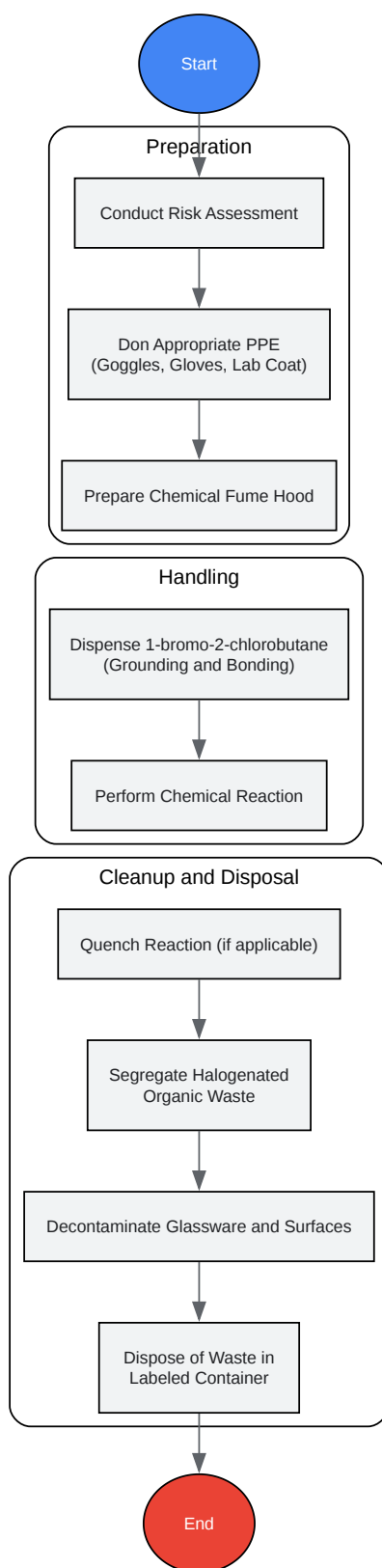
- Acute Effects: Irritation to the eyes, skin, and respiratory system.[6] Inhalation of vapors may cause dizziness or suffocation.[6] Ingestion may cause gastrointestinal irritation.[6]
- Chronic Effects: Prolonged or repeated exposure may cause adverse effects.

Disposal Considerations

- Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations.
- Waste must be handled as hazardous waste.
- Do not dispose of it in drains or the environment.

Experimental Protocols and Workflows

While specific experimental protocols for **1-bromo-2-chlorobutane** are not provided in the search results, a general workflow for handling this type of chemical is outlined below.



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Caption: Safe handling workflow for **1-bromo-2-chlorobutane**.

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References

- 1. 1-Bromo-2-chlorobutane|CAS 108200-18-6| [benchchem.com]
- 2. (2S)-1-bromo-2-chlorobutane | C₄H₈BrCl | CID 57480702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Bromo-2-chlorobutane | C₄H₈BrCl | CID 13663921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. technopharmchem.com [technopharmchem.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [1-Bromo-2-chlorobutane: A Technical Guide to Safety, Handling, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025774#safety-handling-and-msds-for-1-bromo-2-chlorobutane]

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